

Carzenide: Chemical & Physical Properties

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Compound Focus: Carzenide

CAS No.: 138-41-0

Cat. No.: S002764

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This table summarizes the core physicochemical data for **Carzenide**, which is essential for handling, identification, and experimental planning [1] [2] [3].

Property	Value / Description
CAS Number	138-41-0 [1] [2] [3]
Molecular Formula	$C_7H_7NO_4S$ [1] [2] [3]
Molecular Weight	201.20 g/mol [1] [2] [3]
Synonyms	4-Sulfamoylbenzoic acid, 4-Carboxybenzenesulfonamide [1] [4]
Purity	≥98% [2]
Appearance	White to off-white solid powder [2] [4] [3]
Melting Point	285 - 295 °C (lit.) [2] [3]
Boiling Point	449.0 ± 47.0 °C at 760 mmHg [2]
Storage	Powder: -20°C for 3 years or 4°C for 2 years [1] [2]
Shipping	Stable at room temperature for a few days during ordinary shipping [2]

Solubility & Stock Solution Preparation

Here is the standard protocol for preparing stock solutions of **Carzenide**, which is critical for achieving accurate and reproducible results in your assays [1] [2].

Parameter	Specification
Solubility in DMSO	~100 mg/mL (~497 mM) [1] [2]
Recommended Stock Concentration	10 mM - 100 mg/mL [1]
Standard 10 mM Preparation (from solid)	Add 1.99 mL of DMSO to 4 mg of Carzenide [1]
Standard 100 mg/mL Preparation (from solid)	Add 1 mL of DMSO to 100 mg of Carzenide [1]
Aliquoting & Storage	Aliquot and store at -20°C or -80°C to avoid repeated freeze-thaw cycles [1] [2]

Frequently Asked Questions & Troubleshooting

Q1: What is the primary biological target and research application of Carzenide?

Carzenide is a strong, competitive inhibitor of Carbonic Anhydrase II (CAII) [1]. It is also noted as the major circulating metabolite of the drug Mafenide in plasma [1]. Research applications mentioned include studies related to **epilepsy and cervical cancer** [1].

Q2: My Carzenide solution appears cloudy or has precipitate. What should I do?

Cloudiness or precipitation often indicates that the compound has come out of solution.

- **Check Storage Conditions:** Ensure the stock solution has not been stored for too long or undergone multiple freeze-thaw cycles. Always store aliquots at recommended temperatures (-20°C or lower) [1] [2].
- **Verify Solvent:** Confirm that you are using high-quality, anhydrous DMSO. Hygroscopic DMSO can absorb water from the atmosphere, which may reduce its ability to dissolve the compound [1].
- **Aid Dissolution:** Gently warm the solution and sonicate in a water bath to help re-dissolve the compound. Vortexing may also assist [2].

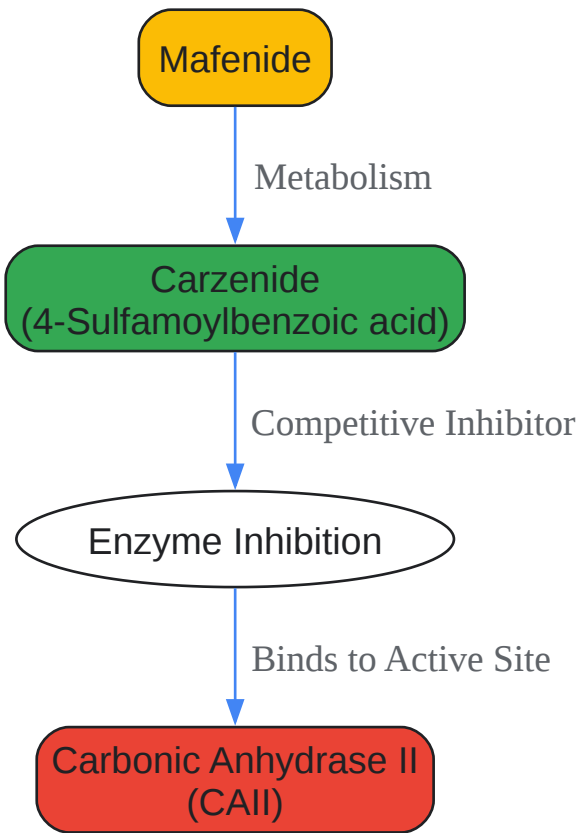
Q3: How do I prepare an in vivo formulation of Carzenide?

The search results provide two example formulations [1] [2]:

- **Formulation 1 (Aqueous):** 10% DMSO + 90% (20% SBE-β-CD in Saline). Achieves ≥ 2.5 mg/mL.
- **Formulation 2 (Oil-based):** 10% DMSO + 90% Corn Oil. Achieves ≥ 2.5 mg/mL.
 - **Preparation Tip:** Add the co-solvents sequentially from left to right. For 1 mL of working solution, add 100 μL of a 25 mg/mL DMSO stock to 900 μL of the secondary solvent (SBE-β-CD solution or corn oil) and mix evenly until clear [1] [2].

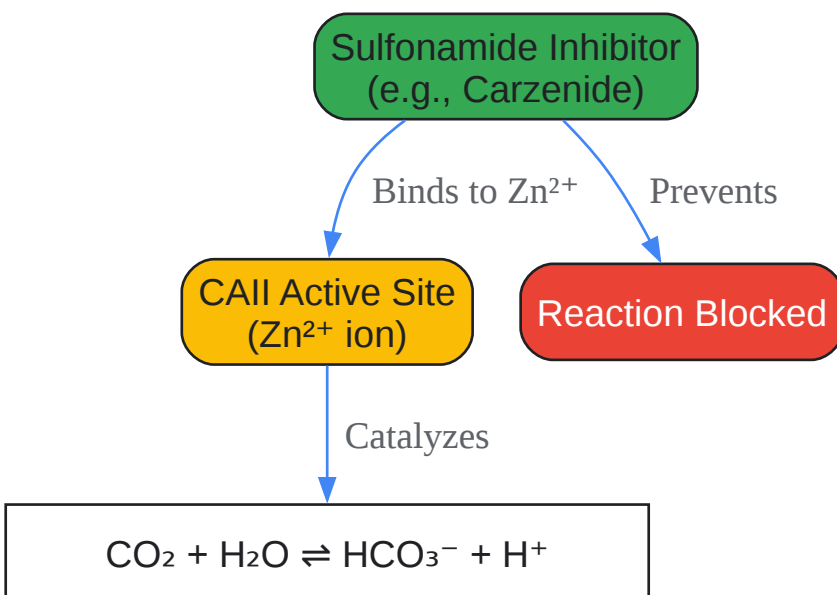
Experimental Workflow & Mechanism

To help visualize its role in research, here is a diagram outlining **Carzenide**'s relationship to its prodrug and its primary mechanism of action.



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The following diagram illustrates the core biochemical mechanism of Carbonic Anhydrase II inhibition, which is the primary research focus for **Carzenide**.



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References

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